

surface properties of high surface area aluminium fluoride

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Compound of Interest

Compound Name: *Aluminium fluoride*

Cat. No.: *B100371*

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An In-depth Technical Guide to the Surface Properties of High Surface Area Aluminum Fluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the surface properties of high surface area (HS) aluminum fluoride (AlF_3), a material of significant interest in catalysis and other applications due to its strong Lewis acidity. This document details the synthesis, characterization, and key surface properties of HS- AlF_3 , presenting quantitative data in structured tables, outlining detailed experimental protocols, and visualizing complex processes with diagrams.

Introduction

High surface area aluminum fluoride has emerged as a potent solid Lewis acid catalyst, finding applications in a variety of chemical transformations, including fluorination, isomerization, and cracking reactions.^[1] Its catalytic activity is intrinsically linked to the nature and density of Lewis acid sites on its surface, which are typically coordinatively unsaturated aluminum centers.^[1] The high surface area of these materials, often exceeding 100 m^2/g , maximizes the exposure of these active sites, enhancing catalytic performance.^{[2][3]} This guide delves into the critical surface properties that govern the functionality of HS- AlF_3 .

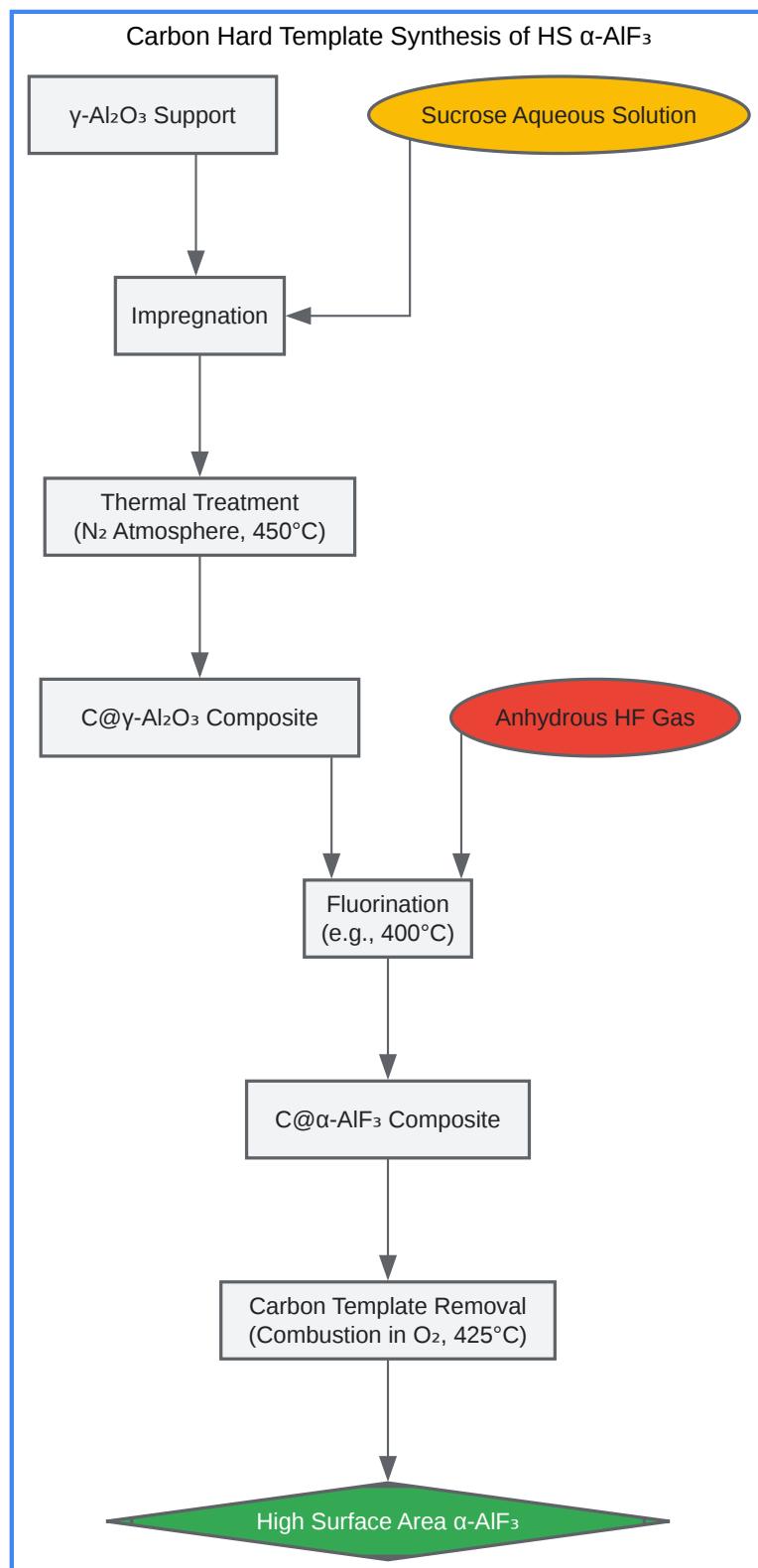
Synthesis of High Surface Area Aluminum Fluoride

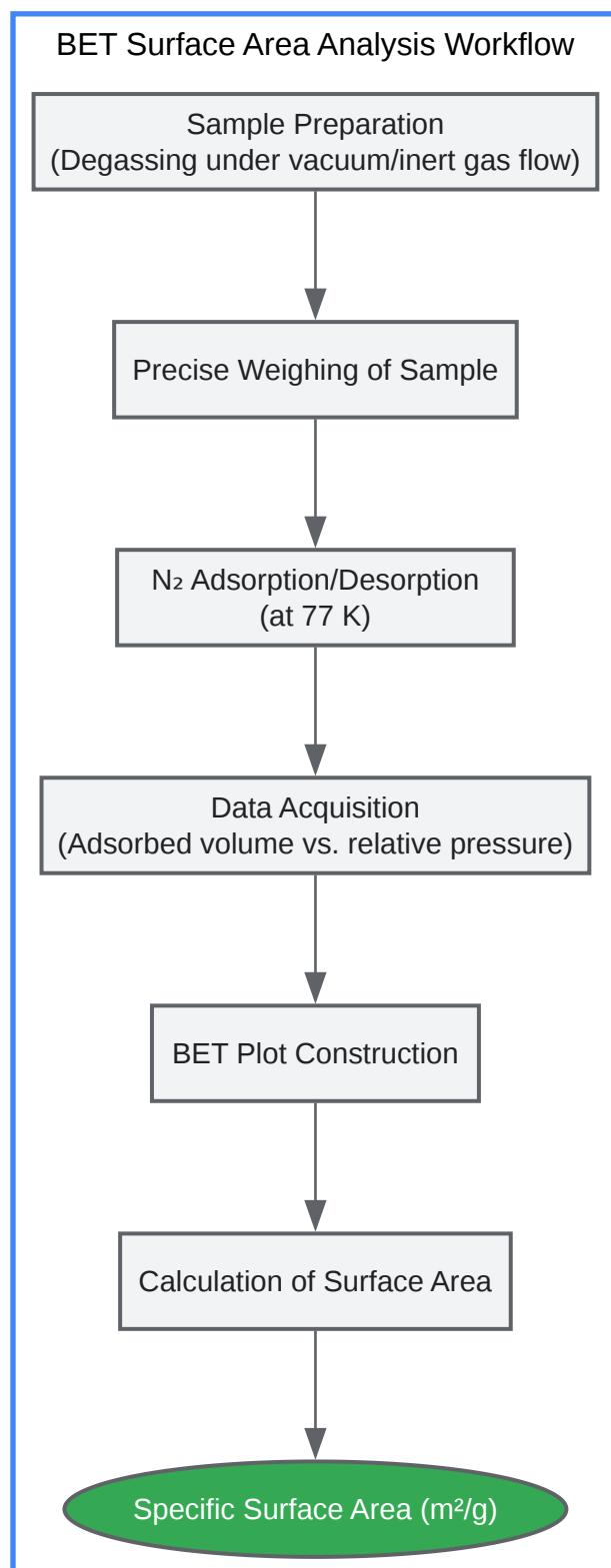
Several methods have been developed to synthesize aluminum fluoride with high surface area. The choice of synthesis route significantly influences the resulting material's properties, such as crystalline phase (e.g., α -AlF₃, β -AlF₃), surface area, and pore structure.

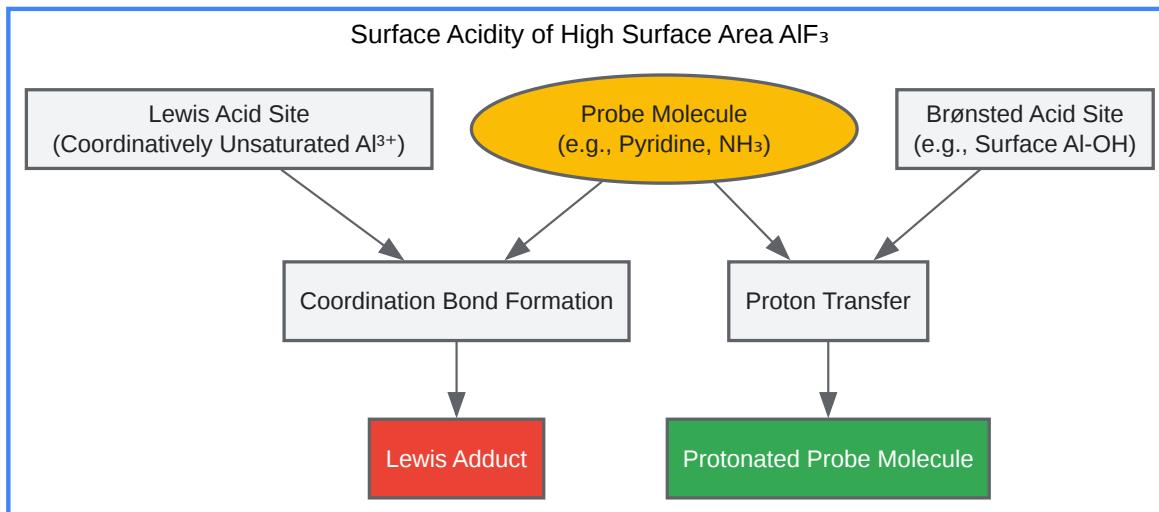
Carbon Hard Template Method

One effective method for producing HS α -AlF₃ involves the use of a carbon hard template. This method allows for the creation of a thermally stable α -phase with a well-developed porous structure.

A logical workflow for this synthesis process is outlined below:







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References

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